

# Application Notes and Protocols: 1H-Benzotriazole-1-methanol in Peptide Synthesis and Modification

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## Compound of Interest

Compound Name: 1H-Benzotriazole-1-methanol

Cat. No.: B1267369

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These application notes provide a comprehensive overview of the potential applications of **1H-Benzotriazole-1-methanol** (Bsm-OH) in peptide synthesis and modification. While not a conventional reagent in this field, its unique chemical properties, derived from the versatile chemistry of benzotriazole, suggest novel methodologies for N-terminal protection and peptide modification. The protocols outlined herein are based on established principles of benzotriazole chemistry and are presented as a guide for exploratory research and development.

## Introduction to 1H-Benzotriazole-1-methanol (Bsm-OH)

**1H-Benzotriazole-1-methanol**, also known as 1-(hydroxymethyl)benzotriazole, is a stable, crystalline solid. It can be considered a convenient, solid-form reagent for the in situ generation of a reactive N-acyliminium ion equivalent or as a formaldehyde donor in the presence of an amine. This reactivity forms the basis for its potential applications in peptide chemistry.

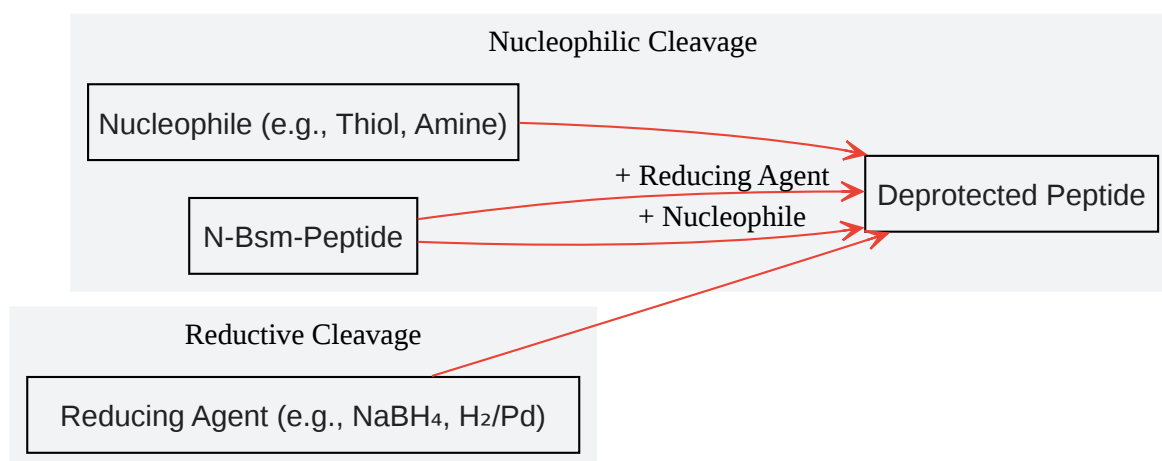
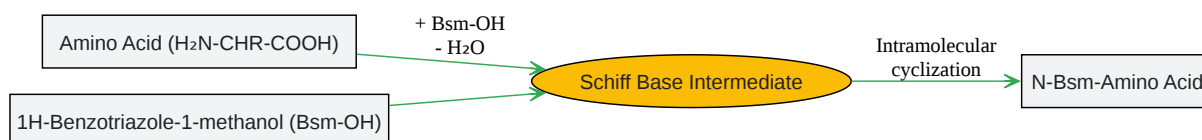
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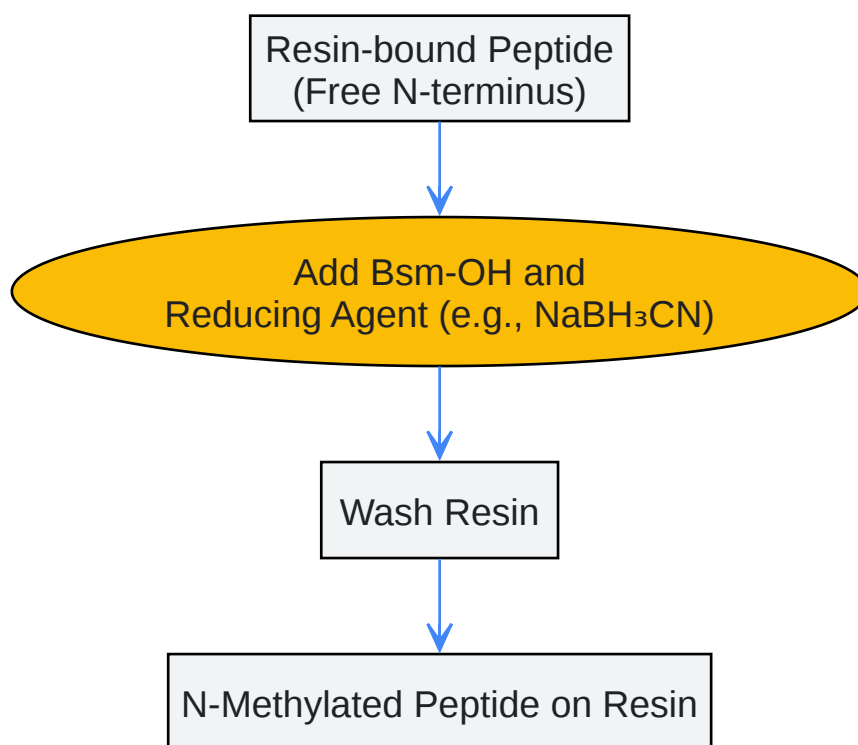
## Application: N-Terminal Protection of Amino Acids

The benzotriazol-1-ylmethyl (Bsm) group can be explored as a novel protecting group for the  $\alpha$ -amino group of amino acids. The introduction of the Bsm group is based on the well-established Mannich-type reaction of benzotriazole, formaldehyde, and a primary amine. In this case, **1H-Benzotriazole-1-methanol** serves as a convenient reagent that combines the functionalities of both benzotriazole and formaldehyde.

## Proposed Reaction Pathway for N-Bsm Protection

The reaction of an amino acid with **1H-Benzotriazole-1-methanol** is proposed to proceed via the formation of a Schiff base, which is then trapped by the benzotriazole moiety to form the stable N-Bsm protected amino acid.





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